

Application Notes and Protocols for In Vivo Studies with Hydroxy-PP

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Compound of Interest

Compound Name: Hydroxy-PP

Cat. No.: B15613351

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Introduction

Hydroxy-PP (CAS: 833481-60-0) is a potent, dual-target inhibitor of Carbonyl Reductase 1 (CBR1) and the cytoplasmic tyrosine kinase Fyn.[1][2] With an IC₅₀ value of 0.78 μM for CBR1 and 5 nM for Fyn, it serves as a valuable research tool for investigating cellular processes regulated by these enzymes.[1][2] CBR1 is a critical enzyme in the metabolism of various carbonyl compounds, including anthracycline chemotherapeutics like doxorubicin. Its inhibition is explored as a strategy to reduce chemoresistance and mitigate cardiotoxicity.[3][4] Fyn kinase, a member of the Src family of non-receptor tyrosine kinases, is a key component in multiple signaling pathways, including those involved in neuronal development, T-cell receptor signaling, and the pathology of neurodegenerative diseases and cancer.[5][6][7][8]

These notes provide detailed protocols for the dissolution and preparation of **Hydroxy-PP** for in vivo experimental use, based on commercially available data and established methodologies for similar compounds.

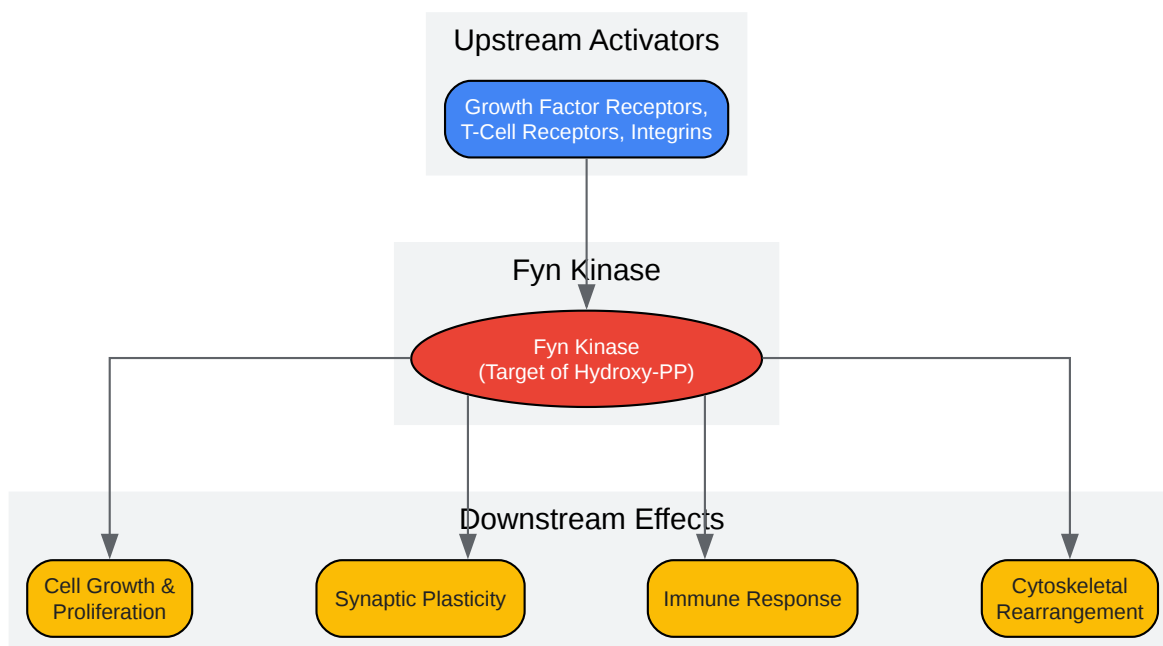
Physicochemical and Biological Properties

A summary of the key quantitative data for **Hydroxy-PP** is presented below.

Property	Value	Source
CAS Number	833481-60-0	[1][2]
Molecular Formula	C ₁₅ H ₁₇ N ₅ O	[1]
Molecular Weight	283.33 g/mol	[1]
Appearance	White to off-white solid	[1]
IC ₅₀ (CBR1)	0.78 µM	[1][2]
IC ₅₀ (Fyn Kinase)	5 nM	[1][2]
In Vitro Solubility	≥ 110 mg/mL (388.24 mM) in DMSO	[1]

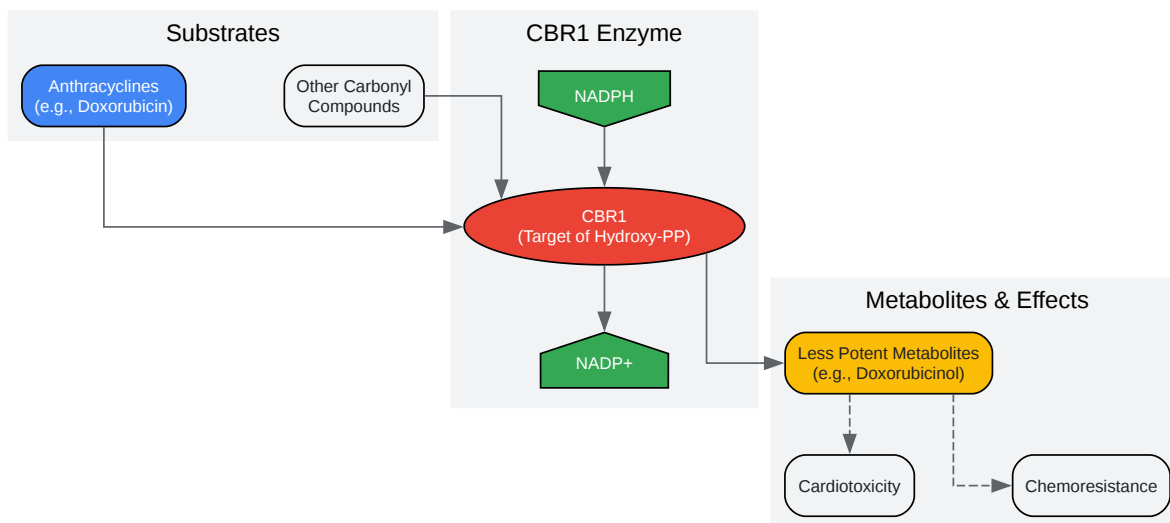
Signaling Pathways

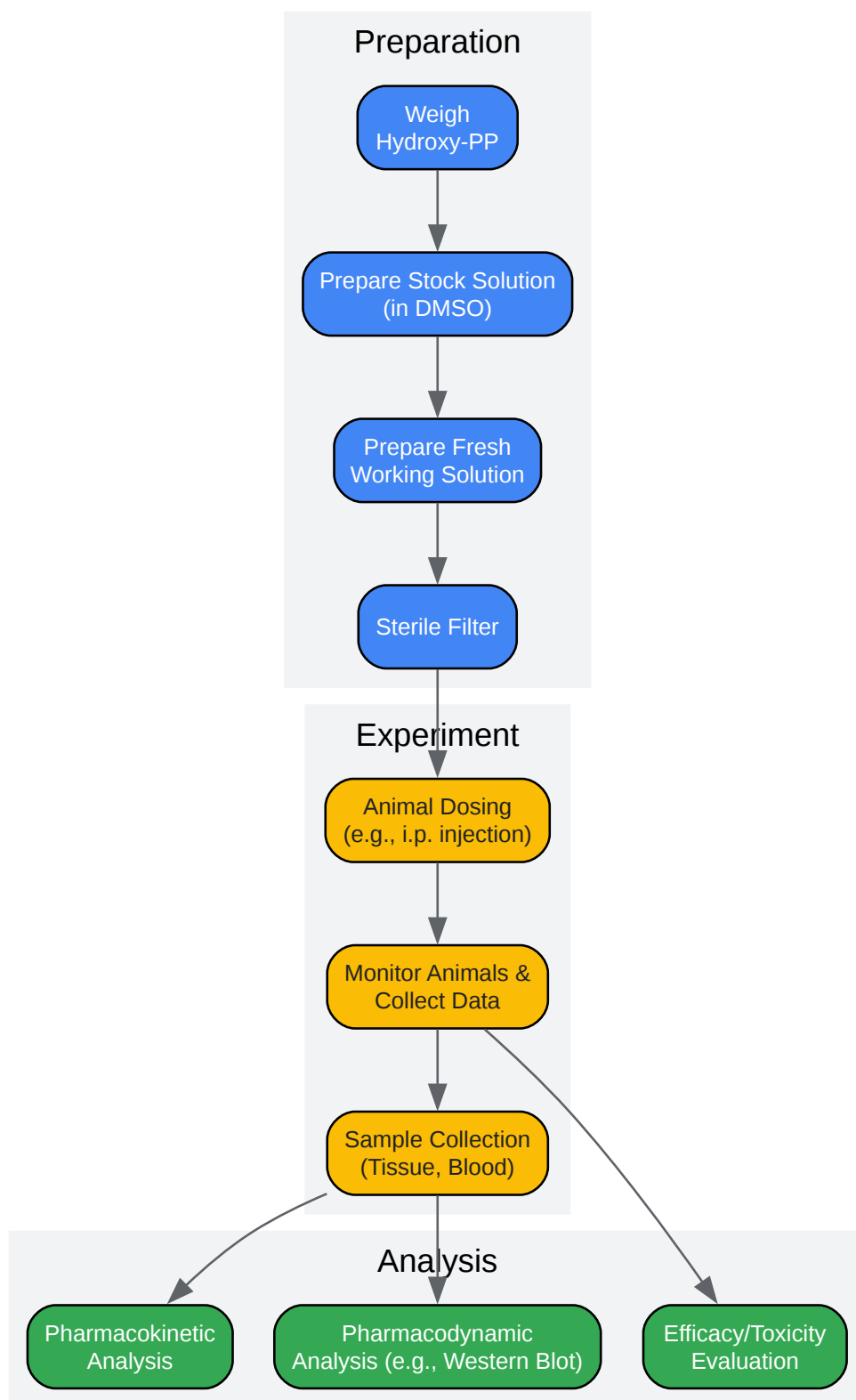
Hydroxy-PP's dual-target nature allows it to modulate two distinct signaling pathways. The diagrams below illustrate the general roles of Fyn kinase and CBR1.



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Figure 1. Simplified Fyn Kinase Signaling Pathway.





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